

Preparing Stock Solutions of VU 0365114: A Detailed Guide for Researchers

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Compound of Interest

Compound Name: VU 0365114

Cat. No.: B590465

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Application Notes and Protocols for the accurate preparation of **VU 0365114** stock solutions, ensuring experimental reproducibility and efficacy. This guide is intended for researchers, scientists, and professionals in drug development.

VU 0365114 is a versatile small molecule that has been identified as a selective positive allosteric modulator of the M5 muscarinic acetylcholine receptor (mAChR) and has been repurposed as a potent microtubule-destabilizing agent with anticancer properties.^{[1][2]} Accurate preparation of stock solutions is the first critical step for any in vitro or in vivo experiment to ensure the reliability and reproducibility of results. These application notes provide a detailed protocol for the preparation, storage, and handling of **VU 0365114** stock solutions.

Physicochemical Properties and Solubility

A thorough understanding of the physicochemical properties of **VU 0365114** is essential for its proper handling and use in experiments. Key quantitative data are summarized in the table below for easy reference.

| Property | Value | Source(s) |
|-----------------------|--|-----------|
| Molecular Weight | 397.35 g/mol | [3][4][5] |
| Chemical Formula | C ₂₂ H ₁₄ F ₃ NO ₃ | |
| Appearance | Solid | |
| Purity | ≥98% (HPLC) | |
| Solubility in DMSO | 79 mg/mL (approx. 198.81 mM) | |
| Solubility in Ethanol | 10 mg/mL | |
| Water Solubility | Insoluble | |

Experimental Protocols

This section provides a detailed, step-by-step protocol for the preparation of a 10 mM stock solution of **VU 0365114** in Dimethyl Sulfoxide (DMSO). This concentration is a common starting point for serial dilutions in various experimental assays.

Materials

- **VU 0365114** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes (1.5 mL)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

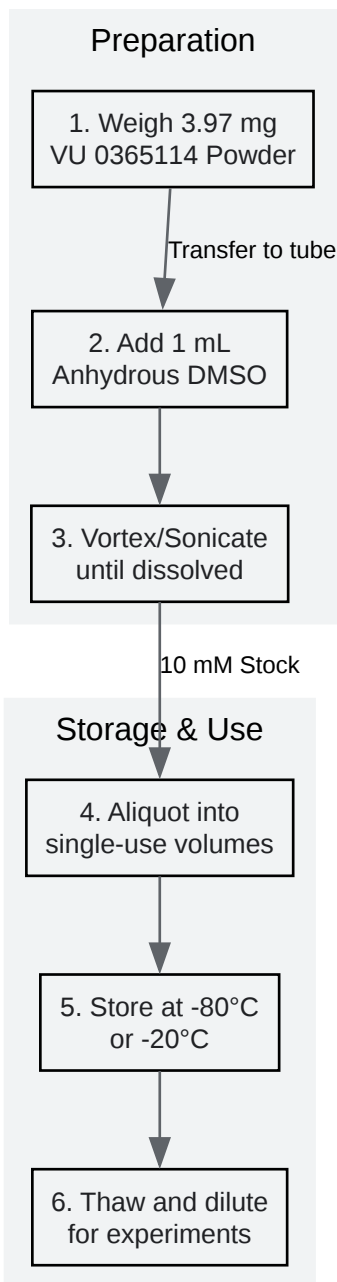
Protocol for Preparing a 10 mM VU 0365114 Stock Solution in DMSO

- Calculate the required mass of **VU 0365114**: To prepare 1 mL of a 10 mM stock solution, the required mass of **VU 0365114** is calculated using the following formula: $\text{Mass (mg)} = \text{Molarity (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 397.35 \text{ g/mol} \times 1000 \text{ mg/g} = 3.9735 \text{ mg}$
- Weighing **VU 0365114**: Carefully weigh out approximately 3.97 mg of **VU 0365114** powder on a calibrated analytical balance and transfer it to a sterile 1.5 mL microcentrifuge tube.
- Dissolving in DMSO: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **VU 0365114** powder.
- Ensuring Complete Dissolution: Cap the tube tightly and vortex the solution for 1-2 minutes until the compound is completely dissolved. A brief sonication or gentle warming (not exceeding 40°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- Storage of the Stock Solution: For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile, light-protected microcentrifuge tubes. Store the aliquots at -80°C for up to one year or at -20°C for up to one month. Avoid repeated freeze-thaw cycles.

Visualizing the Workflow and Mechanism of Action

To further clarify the experimental process and the compound's mechanism of action, the following diagrams are provided.

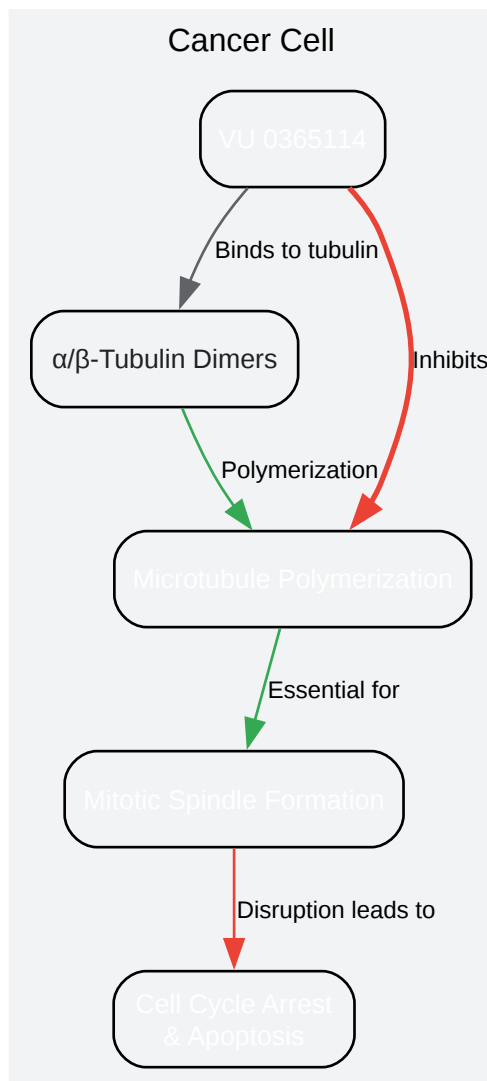
Experimental Workflow for VU 0365114 Stock Solution Preparation



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Workflow for **VU 0365114** stock solution preparation.

Simplified Signaling Pathway of VU 0365114 as a Microtubule Destabilizer

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VU 0365114's mechanism as a microtubule destabilizer.

Safety Precautions

Standard laboratory safety practices should be followed when handling **VU 0365114** and DMSO. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. All handling should be performed in a well-ventilated area or a chemical fume hood. Refer to the Material Safety Data Sheet (MSDS) for complete safety information.

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